

2-(4-Ethylphenoxy)acetohydrazide CAS number and molecular structure

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Compound of Interest

Compound Name: 2-(4-Ethylphenoxy)acetohydrazide

Cat. No.: B2626526

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An In-depth Technical Guide to 2-(4-Ethylphenoxy)acetohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(4-Ethylphenoxy)acetohydrazide**, including its molecular structure and a detailed, generalized protocol for its synthesis. Due to the apparent lack of extensive documentation for this specific compound, this guide also includes data on the closely related parent compound, 2-Phenoxyacetohydrazide, for comparative purposes.

Introduction

2-(4-Ethylphenoxy)acetohydrazide belongs to the class of phenoxyacetohydrazide derivatives, which are recognized as important scaffolds in medicinal chemistry. While this specific compound is not widely documented with a dedicated CAS number, its structural analogues have been investigated for a variety of biological activities. This guide aims to provide essential technical information for researchers interested in the synthesis and potential applications of this and related molecules.

Molecular Structure and Identification

A specific CAS number for **2-(4-Ethylphenoxy)acetohydrazide** could not be located in comprehensive chemical databases. This suggests that it may not be a commercially available

or extensively studied compound.

- Molecular Formula: $C_{10}H_{14}N_2O_2$
- Molecular Weight: 194.23 g/mol
- IUPAC Name: **2-(4-ethylphenoxy)acetohydrazide**

Molecular Structure:

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com